

"1,1,2,2-Tetrachloropropane CAS number 13116-60-4"

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Compound of Interest

Compound Name: 1,1,2,2-Tetrachloropropane

Cat. No.: B080383

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An In-depth Technical Guide on **1,1,2,2-Tetrachloropropane** (CAS Number 13116-60-4)

Disclaimer: Scientific literature and public databases contain very limited specific experimental data for **1,1,2,2-tetrachloropropane**. Much of the available information pertains to the similarly named but structurally distinct compound, 1,1,2,2-tetrachloroethane, or other isomers of tetrachloropropane. This guide summarizes the available data for **1,1,2,2-tetrachloropropane** and provides context from related chlorinated hydrocarbons where noted, but this information should not be directly extrapolated.

Chemical Identity and Physical Properties

1,1,2,2-Tetrachloropropane is a halogenated hydrocarbon.^[1] Its basic identifiers and physicochemical properties are summarized below.

Property	Value	Reference
CAS Number	13116-60-4	[1]
Molecular Formula	C ₃ H ₄ Cl ₄	[1]
Molecular Weight	181.9 g/mol	[1]
IUPAC Name	1,1,2,2-tetrachloropropane	[1]
Canonical SMILES	CC(C(Cl)Cl)(Cl)Cl	[1]
InChI Key	MDCBRXYTSHYYJE-UHFFFAOYSA-N	[1]
Kovats Retention Index	1025.4 (Semi-standard non-polar)	[1]

Note: Experimental properties such as boiling point, melting point, and density are not readily available in the cited literature for this specific isomer.

Synthesis and Manufacturing

Detailed, peer-reviewed synthesis protocols specifically for **1,1,2,2-tetrachloropropane** are not widely published. However, the synthesis of other chlorinated propanes, such as 1,1,1,3-tetrachloropropane, often involves the reaction of ethylene with carbon tetrachloride in the presence of a catalyst system, such as metallic iron and an organic phosphate promoter.[\[2\]](#) Another general method for producing tetrachlorinated alkanes can be the chlorination of corresponding trichlorinated precursors.[\[2\]](#)

A hypothetical synthesis route could involve the controlled chlorination of a less chlorinated propane, but this has not been substantiated in the available literature for this specific isomer.

Toxicological Profile

There is a significant lack of specific toxicological data for **1,1,2,2-tetrachloropropane** in the public domain. To provide a frame of reference, this section discusses the known toxicity of other chlorinated alkanes. Crucially, this information is not directly applicable to **1,1,2,2-tetrachloropropane** and should be treated with caution.

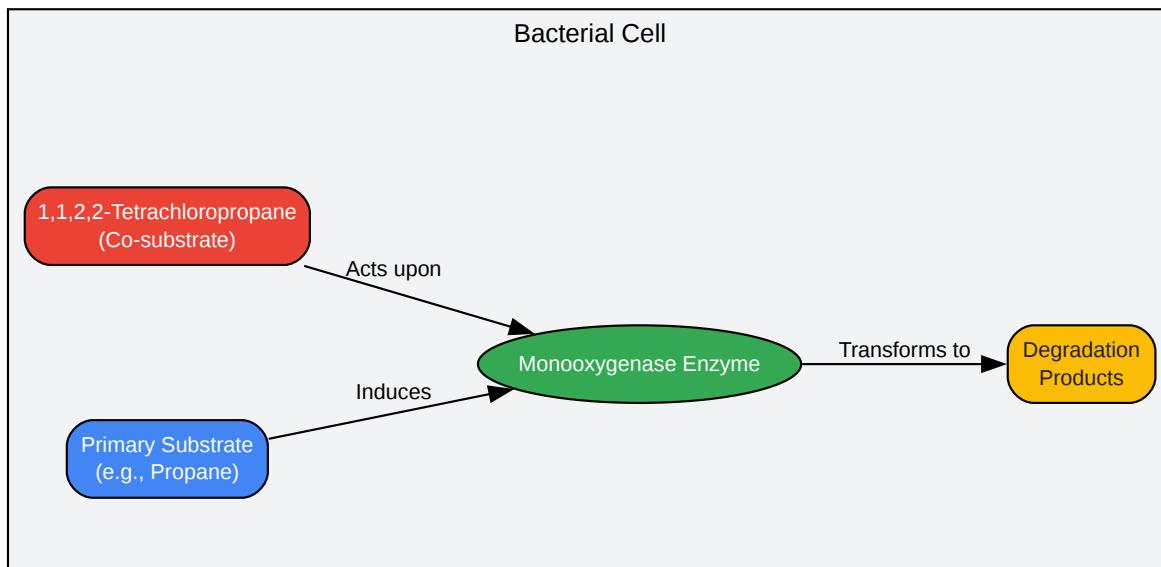
- General Toxicity of Chlorinated Hydrocarbons: Many chlorinated hydrocarbons are known to be toxic, with primary target organs often being the liver and central nervous system.[3][4] For example, the closely related compound 1,1,2,2-tetrachloroethane is highly hepatotoxic and a central nervous system depressant.[5][6] Animal studies on 1,1,2,2-tetrachloroethane have shown that exposure can lead to liver damage, including fatty degeneration and necrosis.[3][7]
- Safety and Handling: Based on safety data for other tetrachloropropane and tetrachloropropene isomers, compounds in this class are often classified as harmful if swallowed or in contact with skin, and can cause serious skin and eye irritation.[8][9][10] Standard safe handling procedures for halogenated solvents should be followed, including use in a well-ventilated area, and wearing appropriate personal protective equipment (gloves, eye protection).[8][9]

Metabolism and Biodegradation

No specific studies on the metabolism of **1,1,2,2-tetrachloropropane** were identified. Research on other chlorinated propanes indicates that they can be subject to biodegradation under certain conditions.

- Anaerobic Biodegradation: Some species of anaerobic bacteria, such as *Dehalogenimonas* and *Dehalococcoides*, are capable of using chlorinated propanes as electron acceptors in a process called reductive dechlorination.[11]
- Aerobic Cometabolism: Chlorinated propanes can also be degraded aerobically through cometabolism. For instance, propane-oxidizing bacteria can express monooxygenase enzymes that fortuitously degrade compounds like 1,2,3-trichloropropane.[11][12] This process involves the primary substrate (e.g., propane) inducing the expression of enzymes that can act on the chlorinated compound.

The diagram below illustrates the general principle of aerobic cometabolism.

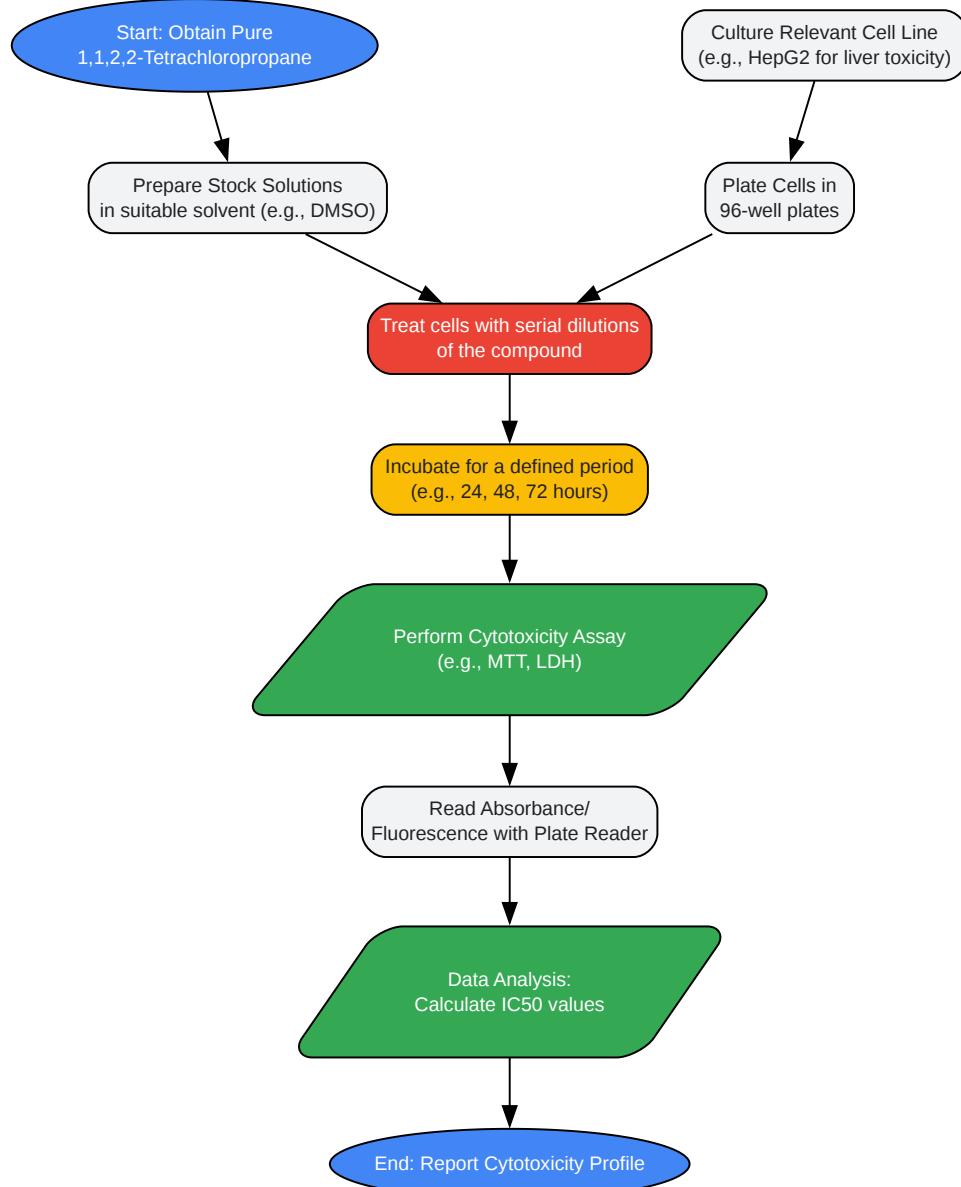


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Caption: General workflow of aerobic cometabolism of a chlorinated propane.

Experimental Protocols

Due to the absence of published experimental studies for **1,1,2,2-tetrachloropropane**, no specific protocols can be provided. A generalized workflow for assessing the *in vitro* cytotoxicity of a novel chemical compound is presented below as a hypothetical example of how such a compound might be studied.



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Caption: A generalized workflow for in vitro cytotoxicity testing.

Conclusion

1,1,2,2-Tetrachloropropane (CAS 13116-60-4) is a poorly characterized chemical from a biological and toxicological standpoint. While basic chemical identifiers are known, there is a notable absence of in-depth research into its synthesis, toxicity, and metabolic fate in the public scientific literature. Professionals in research and drug development should exercise extreme caution and treat this compound as potentially hazardous, drawing preliminary safety and handling guidance from data on related chlorinated hydrocarbons. The significant data gaps highlight a clear need for foundational research to characterize the properties and potential risks of this compound.

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